

Spectroscopic Characterization of 5-Nitro-N-acetyltryptamine: A Technical Guide

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Compound of Interest

Compound Name: 5-Nitro-N-acetyltryptamine

CAS No.: 96735-08-9

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Introduction

5-Nitro-N-acetyltryptamine is a tryptamine derivative of significant interest in medicinal chemistry and drug discovery. As with any compound intended for biological evaluation, unambiguous structural confirmation and purity assessment are paramount. This technical guide provides an in-depth exploration of the spectroscopic techniques utilized for the comprehensive characterization of **5-Nitro-N-acetyltryptamine**, namely Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). This document is intended for researchers, scientists, and drug development professionals, offering not just data, but a framework for understanding the principles behind the data acquisition and interpretation. The structural integrity of a molecule is the foundation of its biological activity; therefore, a thorough spectroscopic analysis is a non-negotiable aspect of chemical synthesis and drug development.

I. Nuclear Magnetic Resonance (NMR)

Spectroscopy: Elucidating the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. It provides detailed information about the chemical environment of individual atoms, their connectivity, and spatial relationships. For **5-Nitro-N-acetyltryptamine**, both ^1H and ^{13}C NMR are indispensable.

A. ^1H NMR Spectroscopy: Mapping the Proton Environment

Proton NMR (^1H NMR) provides a detailed map of the hydrogen atoms within a molecule. The chemical shift (δ) of a proton is highly sensitive to its electronic environment, while the coupling patterns (spin-spin splitting) reveal the number of neighboring protons.

Experimental Protocol: ^1H NMR Data Acquisition

A standardized protocol for acquiring high-quality ^1H NMR data for **5-Nitro-N-acetyltryptamine** is outlined below. The choice of solvent is critical; deuterated dimethyl sulfoxide (DMSO-d_6) is often a suitable choice for tryptamine derivatives due to its excellent solubilizing power.

- **Sample Preparation:** Dissolve approximately 5-10 mg of **5-Nitro-N-acetyltryptamine** in 0.5-0.7 mL of DMSO-d_6 . Ensure complete dissolution, using gentle vortexing if necessary.
- **Instrument Setup:**
 - Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion and resolution.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve homogeneity and sharp spectral lines.
- **Data Acquisition Parameters:**
 - **Pulse Sequence:** A standard single-pulse experiment is typically sufficient.
 - **Spectral Width:** Set to encompass all expected proton signals (e.g., 0-12 ppm).
 - **Acquisition Time:** Typically 2-4 seconds.

- Relaxation Delay: 1-5 seconds to allow for full magnetization recovery.
- Number of Scans: 16-64 scans are generally adequate for a sample of this concentration.
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID).
 - Phase correct the spectrum to obtain pure absorption lineshapes.
 - Calibrate the chemical shift scale using the residual solvent peak (DMSO at ~2.50 ppm) as an internal standard.
 - Integrate the signals to determine the relative number of protons for each resonance.

Data Interpretation: Expected ^1H NMR Signals for **5-Nitro-N-acetyltryptamine**

Based on the structure of **5-Nitro-N-acetyltryptamine** and data from analogous compounds, the following proton signals are anticipated.

Proton Assignment	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration
Indole N-H	~11.5	br s	1H
Amide N-H	~8.2	t	1H
H-4	~8.4	d	1H
H-6	~7.9	dd	1H
H-2	~7.6	s	1H
H-7	~7.5	d	1H
-CH ₂ - (ethyl)	~3.4	q	2H
-CH ₂ - (ethyl)	~2.9	t	2H
-C(O)CH ₃	~1.8	s	3H

Note: Chemical shifts are approximate and can be influenced by solvent and concentration.

The downfield shifts of the aromatic protons (H-4, H-6, and H-7) are a direct consequence of the electron-withdrawing nitro group at the 5-position. The indole N-H is typically broad and appears at a very low field due to hydrogen bonding and exchange.

B. ^{13}C NMR Spectroscopy: Probing the Carbon Framework

Carbon-13 NMR (^{13}C NMR) provides information on the different carbon environments within the molecule. While less sensitive than ^1H NMR, it is a crucial technique for confirming the carbon skeleton.

Experimental Protocol: ^{13}C NMR Data Acquisition

- **Sample Preparation:** A more concentrated sample (20-50 mg in 0.5-0.7 mL of DMSO- d_6) is generally required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- **Instrument Setup:** The same spectrometer as for ^1H NMR can be used, switched to the ^{13}C frequency.
- **Data Acquisition Parameters:**
 - **Pulse Sequence:** A proton-decoupled pulse sequence (e.g., zgpg30) is used to simplify the spectrum to single lines for each carbon.
 - **Spectral Width:** Typically 0-200 ppm.
 - **Number of Scans:** A significantly higher number of scans (e.g., 1024 or more) is necessary compared to ^1H NMR.
- **Data Processing:** Similar to ^1H NMR, involving Fourier transformation, phasing, and calibration using the solvent signal (DMSO- d_6 at ~ 39.52 ppm).

Data Interpretation: Expected ^{13}C NMR Signals for **5-Nitro-N-acetyltryptamine**

The expected chemical shifts for the carbon atoms are summarized below. The presence of the nitro group significantly influences the chemical shifts of the aromatic carbons.

Carbon Assignment	Expected Chemical Shift (δ , ppm)
C=O (amide)	~170
C-5	~141
C-7a	~138
C-3a	~128
C-2	~125
C-6	~117
C-4	~116
C-3	~112
-CH ₂ - (ethyl)	~40
-CH ₂ - (ethyl)	~25
-C(O)CH ₃	~23

Note: Chemical shifts are approximate.

II. Infrared (IR) Spectroscopy: Identifying Functional Groups

Infrared (IR) spectroscopy is a rapid and effective technique for identifying the presence of specific functional groups in a molecule. Each functional group absorbs infrared radiation at a characteristic frequency, providing a molecular "fingerprint."

Experimental Protocol: IR Data Acquisition

Attenuated Total Reflectance (ATR) is a common and convenient method for obtaining IR spectra of solid samples.

- **Sample Preparation:** A small amount of the solid **5-Nitro-N-acetyltryptamine** is placed directly on the ATR crystal.

- **Data Acquisition:** The spectrum is recorded, typically in the range of 4000-400 cm^{-1} . A background spectrum of the empty ATR crystal is recorded first and automatically subtracted from the sample spectrum.

Data Interpretation: Characteristic IR Absorptions of **5-Nitro-N-acetyltryptamine**

The IR spectrum of **5-Nitro-N-acetyltryptamine** is expected to show characteristic absorption bands for its key functional groups.

Frequency Range (cm^{-1})	Vibration	Functional Group
~3300	N-H stretch	Indole & Amide
~3100-3000	C-H stretch	Aromatic
~2950-2850	C-H stretch	Aliphatic
~1640	C=O stretch	Amide (Amide I)
~1550	N-H bend	Amide (Amide II)
~1520 & ~1340	N-O asymmetric & symmetric stretch	Nitro group
~1600-1450	C=C stretch	Aromatic ring

The presence of strong absorption bands around 1520 cm^{-1} and 1340 cm^{-1} is a definitive indicator of the nitro group.^[1] The amide I and II bands are also key diagnostic peaks.

III. Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry (MS) is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides the molecular weight of the compound and, through fragmentation analysis, offers valuable structural information.

Experimental Protocol: MS Data Acquisition

Electrospray ionization (ESI) is a soft ionization technique well-suited for polar molecules like **5-Nitro-N-acetyltryptamine**.

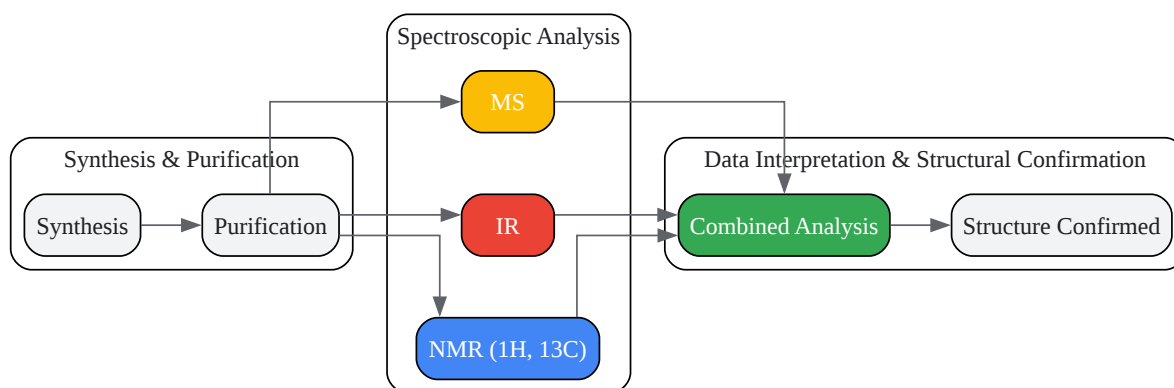
- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable solvent (e.g., methanol or acetonitrile).
- **Infusion:** The solution is infused into the ESI source of the mass spectrometer.
- **Ionization:** A high voltage is applied to the solution, causing the formation of ions.
- **Mass Analysis:** The ions are separated based on their m/z ratio in a mass analyzer (e.g., quadrupole, time-of-flight).

Data Interpretation: Expected Mass Spectrum of **5-Nitro-N-acetyltryptamine**

- **Molecular Ion Peak:** The molecular weight of **5-Nitro-N-acetyltryptamine** is 247.25 g/mol . In positive ion mode ESI-MS, the protonated molecule $[M+H]^+$ would be observed at an m/z of approximately 248.26.
- **Fragmentation Pattern:** Collision-induced dissociation (CID) of the molecular ion can provide structural information. Key expected fragmentations include:
 - **Loss of the acetamide group:** Cleavage of the ethyl side chain can lead to fragments corresponding to the indole core.
 - **Cleavage of the ethyl side chain:** A characteristic fragmentation for tryptamines is the cleavage of the $C\alpha$ - $C\beta$ bond of the side chain.

IV. Integrated Spectroscopic Analysis Workflow

A robust characterization of **5-Nitro-N-acetyltryptamine** relies on the synergistic interpretation of data from all three spectroscopic techniques.



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Caption: Integrated workflow for the spectroscopic characterization of **5-Nitro-N-acetyltryptamine**.

Conclusion

The comprehensive spectroscopic analysis of **5-Nitro-N-acetyltryptamine**, employing ^1H NMR, ^{13}C NMR, IR, and MS, is essential for its unambiguous structural confirmation. This guide has provided a detailed framework for the acquisition and interpretation of this critical data. By following these protocols and understanding the underlying principles, researchers can ensure the identity and purity of their synthesized compounds, a crucial step in the advancement of drug discovery and development.

References

- PubChem. **5-Nitro-N-acetyltryptamine**. National Center for Biotechnology Information. [\[Link\]](#)
- UCLA Chemistry. IR Spectroscopy Tutorial: Nitro Groups. [\[Link\]](#)

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Sources

- 1. 5-Nitro-N-acetyltryptamine | C₁₂H₁₃N₃O₃ | CID 906605 - PubChem [pubchem.ncbi.nlm.nih.gov]
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